

(1R,2R)-ML-SI3 solvent and stock solution preparation

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Compound of Interest

Compound Name: (1R,2R)-ML-SI3

Cat. No.: B2928905

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Application Notes and Protocols for (1R,2R)-ML-SI3

(1R,2R)-ML-SI3 is a potent inhibitor of the Transient Receptor Potential Mucolipin (TRPML) family of ion channels, with particular efficacy against TRPML1. These application notes provide detailed information on the solvent properties, stock solution preparation, and experimental protocols for the use of **(1R,2R)-ML-SI3** in research settings.

Physicochemical and Inhibitory Data

The following tables summarize the key quantitative data for **(1R,2R)-ML-SI3**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₃ H ₃₁ N ₃ O ₃ S	[1]
Molecular Weight	429.58 g/mol	[1]
CAS Number	2418594-00-8	[1]

Table 2: Inhibitory Activity (IC₅₀)

Target	IC ₅₀ (μM)	Reference
TRPML1	1.6	[1]
TRPML2	2.3	[1]
TRPML3	12.5	[1]

Table 3: Solubility Data

Solvent	Solubility	Notes	Reference
DMSO	≥ 100 mg/mL (≥ 232.79 mM)	Requires sonication for complete dissolution.	

Experimental Protocols

Preparation of (1R,2R)-ML-SI3 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **(1R,2R)-ML-SI3** in Dimethyl Sulfoxide (DMSO).

Materials:

- **(1R,2R)-ML-SI3** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate the **(1R,2R)-ML-SI3** powder to room temperature before opening the vial to prevent condensation.

- Aseptically weigh the desired amount of **(1R,2R)-ML-SI3** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM). For example, to prepare 1 mL of a 10 mM stock solution, add 232.8 μ L of DMSO to 1 mg of **(1R,2R)-ML-SI3** (MW: 429.58).
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, place the vial in an ultrasonic water bath and sonicate for 10-15 minutes, or until the solution is clear. Gentle warming to 37°C can also aid dissolution.
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage of Stock Solution:

- Store the aliquoted stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.
[\[1\]](#)
- Protect the stock solution from light.

Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium for use in in vitro experiments. It is crucial to maintain a low final DMSO concentration to avoid solvent-induced cytotoxicity.[\[2\]](#)[\[3\]](#)

Materials:

- **(1R,2R)-ML-SI3** DMSO stock solution (e.g., 10 mM)
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

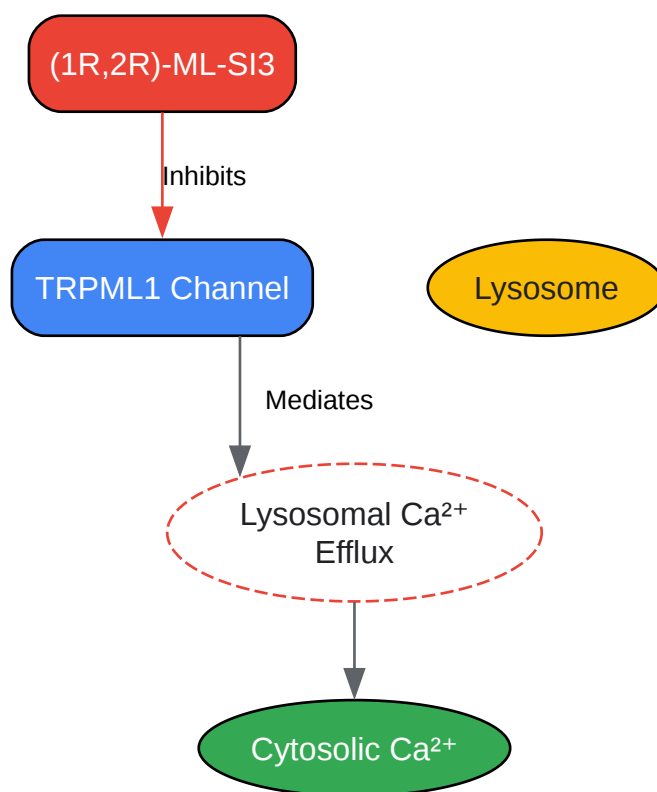
Procedure:

- Thaw a single aliquot of the **(1R,2R)-ML-SI3** DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, ideally $\leq 0.1\%$.^[2]^[4] Some cell lines may tolerate up to 0.5%, but it is recommended to perform a vehicle control experiment to assess the effect of DMSO on your specific cell line.^[3]
- Example Dilution Series (for a final volume of 1 mL per well):
 - To prepare a 10 μM working solution from a 10 mM stock, you will perform a 1:1000 dilution. Add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium. The final DMSO concentration will be 0.1%.
 - For other concentrations, it is recommended to first prepare an intermediate dilution in cell culture medium to ensure accurate pipetting and thorough mixing. For example, to make a 1 μM solution, you can first dilute the 10 mM stock 1:100 in medium (to get a 100 μM intermediate solution) and then dilute this intermediate solution 1:100 in the final culture volume.
- Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the compound.

Signaling Pathways and Experimental Workflows

Mechanism of Action: TRPML1 Inhibition

(1R,2R)-ML-SI3 acts as an antagonist of TRPML1, a cation channel primarily located on the membrane of late endosomes and lysosomes. TRPML1 plays a crucial role in regulating the release of Ca^{2+} from these organelles into the cytoplasm. By inhibiting TRPML1, **(1R,2R)-ML-SI3** blocks this lysosomal Ca^{2+} efflux.^[5]^[6]

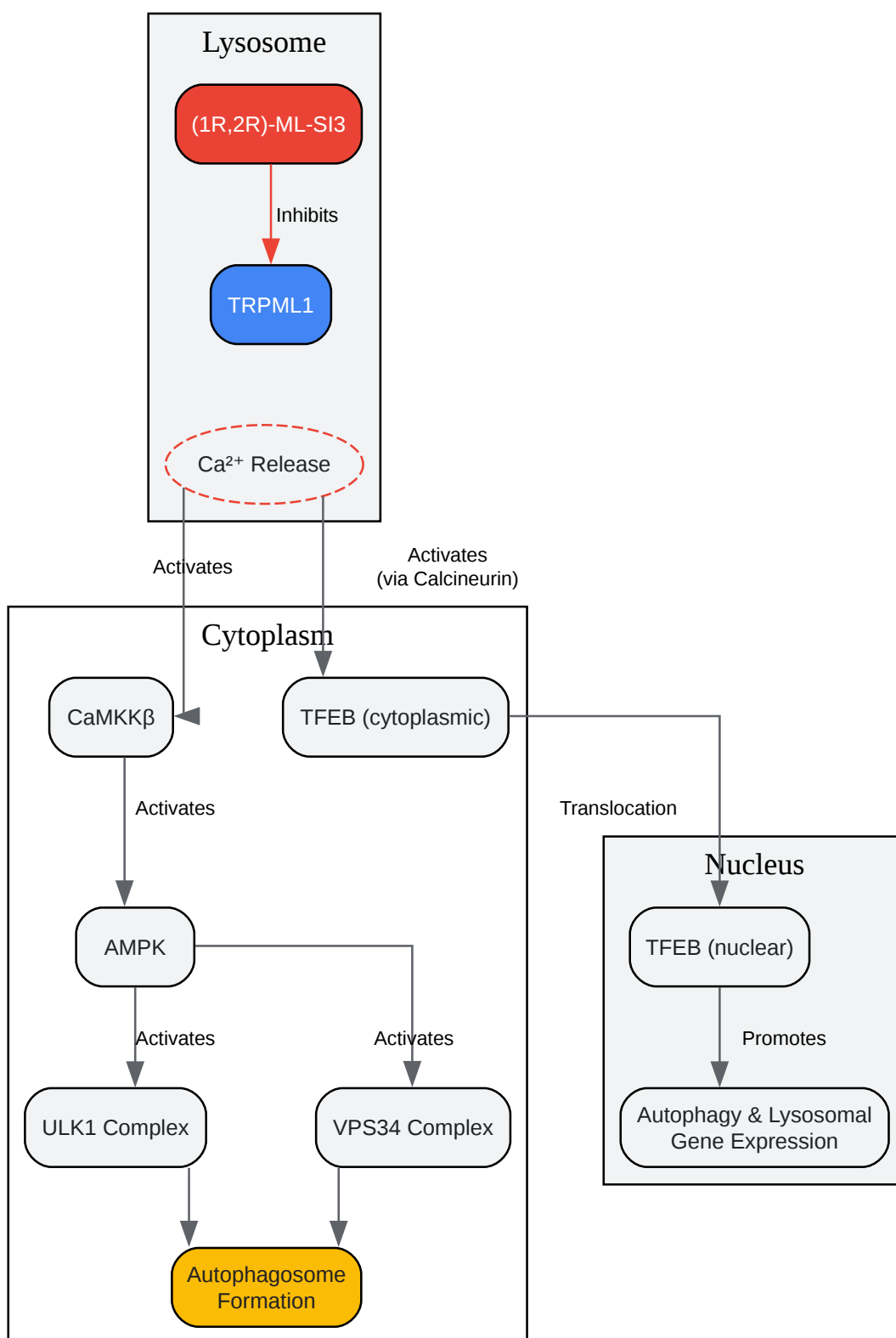


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Caption: Inhibition of TRPML1 by **(1R,2R)-ML-SI3**.

Downstream Signaling Pathway: Inhibition of Autophagy

The inhibition of TRPML1-mediated Ca^{2+} release has significant downstream effects, most notably on the process of autophagy. Lysosomal Ca^{2+} is a key signal for the initiation and progression of autophagy. By blocking this signal, **(1R,2R)-ML-SI3** can inhibit autophagic flux. This occurs through the disruption of a signaling cascade involving $\text{CaMKK}\beta$, AMPK, ULK1, and VPS34, which are essential for the formation of autophagosomes.[7][8][9] Additionally, TRPML1-mediated Ca^{2+} signals are involved in the activation of TFEB, a master regulator of lysosomal biogenesis and autophagy gene expression.[5][6]

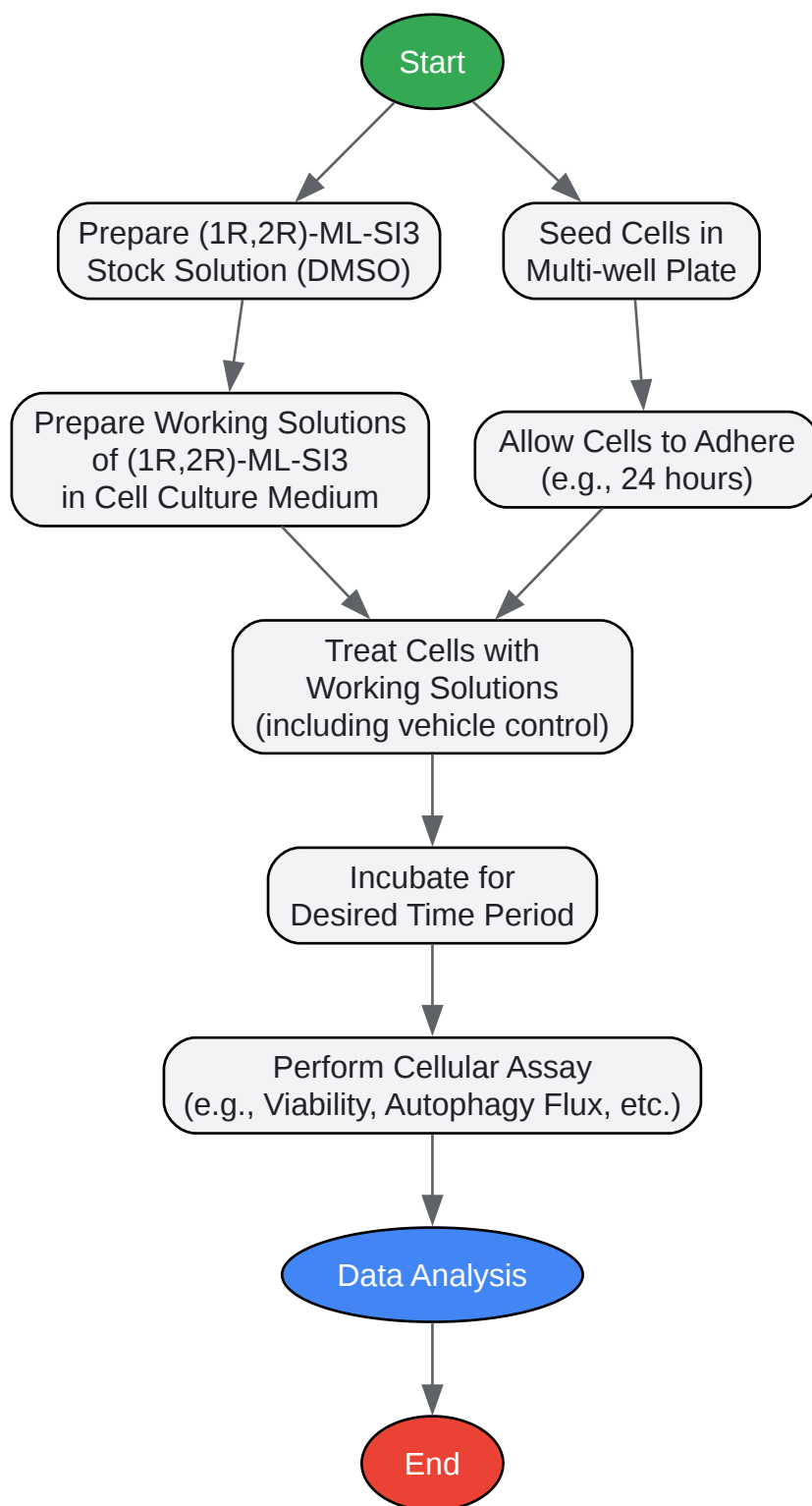


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Caption: Downstream effects of TRPML1 inhibition on autophagy.

Experimental Workflow: In Vitro Cell-Based Assay

The following diagram outlines a typical workflow for assessing the effect of **(1R,2R)-ML-SI3** on a cellular process in an in vitro setting.



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Caption: Workflow for in vitro cell-based assays.

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